

HEPPS versus MOPS buffer characteristics

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Compound Focus: Hepps

CAS No.: 16052-06-5

Cat. No.: S527303

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Buffer Characteristics at a Glance

Characteristic	HEPPS	MOPS
Chemical Name	4-(2-Hydroxyethyl)piperazine-1-propanesulfonic acid [1]	3-(N-Morpholino)propanesulfonic acid [2] [3]
CAS Number	16052-06-5 [1]	1132-61-2 [2] [3]
pKa (at 25°C)	~8.0 [1]	7.2 [2] [3]
Useful pH Range	~7.3 - 8.7 [1]	6.5 - 7.9 [2] [4]
Molecular Weight	Information missing	209.26 g·mol ⁻¹ [2] [3]
Buffering in Cell Culture	Suitable; used to prevent pH fluctuations [1]	Suitable; not recommended >20 mM in mammalian cultures [3]
UV Absorbance	Minimal; suitable for spectrophotometry [1]	Low; compatible with spectrophotometric assays [2]
Metal Chelation	Low metal-chelating properties [1]	Minimal interaction with metal ions [2]

Characteristic	HEPPS	MOPS
Sterilization	Information missing	Do not autoclave [4]. Use 0.2 µm filtration [4].
Light Sensitivity	Information missing	Sensitive; solutions may turn yellow but buffering remains effective [3]. Protect from light [5].

| **Key Applications** | • Cell culture media • Protein delivery & transfection • Enzyme kinetics & protein crystallization • DNA/RNA isolation buffers [1] | • RNA electrophoresis [2] [4] • Cell and tissue culture [2] • Protein purification [2] [4] • Enzyme assays [2] |

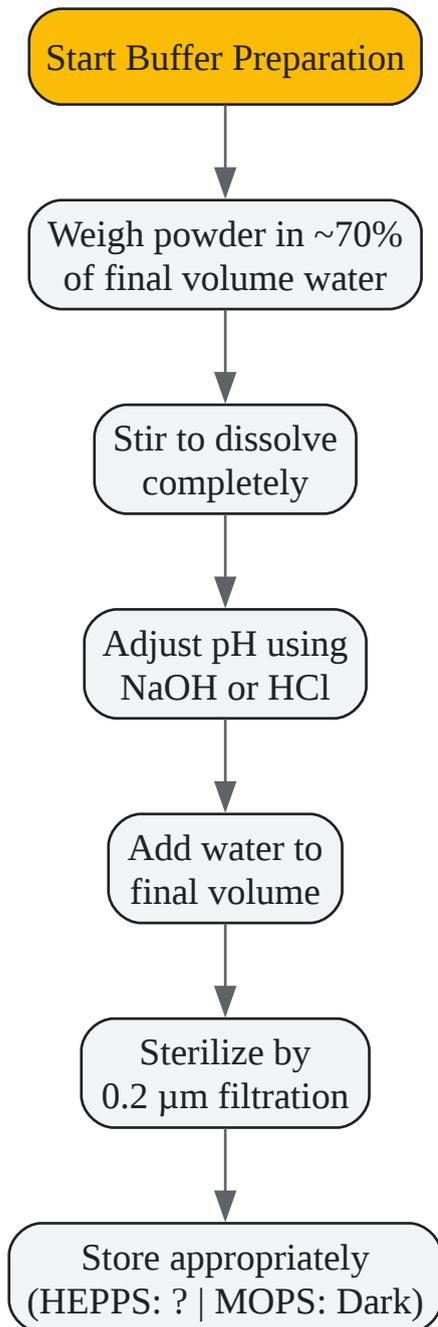
Experimental Considerations and Protocols

The choice between **HEPPS** and MOPS is primarily dictated by the required pH for your experiment. Here are the experimental considerations and general protocols for their use.

Solution Preparation Guide

Both buffers are typically prepared as concentrated stock solutions (e.g., 0.5 M or 1 M) for convenience.

- **General Workflow:** The process for preparing a stock solution of either **HEPPS** or MOPS follows a standard sequence, as outlined below.



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- **HEPPS-Specific Protocol:**

- **Step 1:** Weigh an appropriate amount of **HEPPS** powder (exact molecular weight not specified in results) and dissolve it in about 70% of the final required volume of purified water [5].
- **Step 2:** While stirring, adjust the pH to your desired value (within 7.3-8.7) using a strong acid like HCl or a strong base like NaOH [5].

- **Step 3:** Add water to bring the solution to the final volume. Sterilize by passing through a 0.2 μm filter [4]. Storage conditions for **HEPPS** solutions are not detailed in the search results, but its powder is stable at high temperatures [6].
- **MOPS-Specific Protocol:**
 - **Step 1:** Weigh 209.26 g of MOPS powder per liter of 1 M solution [2] and dissolve in about 70% of the final volume of purified water.
 - **Step 2:** Adjust the pH to your desired value (within 6.5-7.9) using NaOH or HCl [5].
 - **Step 3:** Add water to the final volume. **Crucially, sterilize the solution by 0.2 μm filtration, not by autoclaving, as autoclaving can produce yellow degradation products [4].** Store MOPS solutions protected from light, as they can discolor over time, though this may not significantly affect buffering capacity [3] [5].

Key Selection Criteria

- **Choose HEPPS if:** Your experiment requires buffering in a slightly alkaline range (above pH 7.9), such as for certain protein crystallization conditions, enzyme kinetics studies above pH 8, or specific transfection protocols [1].
- **Choose MOPS if:** Your work requires a near-neutral pH, especially for RNA-related applications like formaldehyde-agarose gel electrophoresis [2] [5], or for general cell culture and protein work within its pH range. Its lower cost also makes it a candidate for replacing buffers like ACES in some media [7].
- **Universal Best Practices:**
 - **Prepare at Working Temperature:** Always adjust the pH of a buffer at the temperature at which it will be used, as pKa is temperature-dependent [5].
 - **Check for Contamination:** Inspect buffers before use; discard if cloudy or discolored. Note that a slight yellow tint in MOPS may be acceptable [5].

Limitations and Further Research

The search results provided a solid foundation for comparing basic properties but lacked the depth of experimental data needed for a full guide.

- **Missing Experimental Data:** While applications are listed, the search results do not contain specific, side-by-side experimental data comparing the performance of **HEPPS** and MOPS in areas like cell growth, transfection efficiency, or specific enzyme activity.

- **Incomplete HEPPS Information:** Key details for **HEPPS**, such as its molecular weight, exact light sensitivity, and optimal storage conditions for solutions, were not available.
- **Pathway Complexity:** The information retrieved described general applications rather than detailed signaling pathways or complex multi-step workflows that could be visualized with Graphviz diagrams.

To deepen your comparison, I suggest you:

- **Consult Primary Literature:** Search specialized databases like PubMed or Scopus for research articles that directly use **HEPPS** or MOPS in your field of interest.
- **Review Technical Manuals:** Check the product documentation and application notes from leading biochemical suppliers, as they often provide detailed protocols and validation data.
- **Consider Other Buffers:** Explore other "Good's Buffers" like HEPES, which is well-studied for cell culture and shares some properties with **HEPPS**, but has a different pKa [3] [6].

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